

Essential Safety and Logistical Information for Handling ML367

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Compound of Interest

Compound Name: ML367

Cat. No.: B15623866

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Disclaimer: As of December 2025, a specific Safety Data Sheet (SDS) for **ML367** (N-(3,4-difluorophenyl)-2-(pyridin-4-yl)quinazolin-4-amine) has not been found in publicly available resources. The following guidance is based on general laboratory safety principles for handling novel chemical compounds and information available for structurally related quinazolinamine derivatives. Researchers must conduct a thorough risk assessment before handling this compound and consult with their institution's Environmental Health and Safety (EHS) department.

This document provides essential safety protocols, operational plans, and disposal guidelines for researchers, scientists, and drug development professionals working with **ML367**, a potent inhibitor of ATPase family AAA domain-containing protein 5 (ATAD5) stabilization.^[1]

Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a cautious approach to personal protection is mandatory. The following table outlines the recommended PPE for handling **ML367**.

PPE Category	Recommended Equipment	Rationale
Eye & Face Protection	Chemical splash goggles and a face shield.	To protect against accidental splashes of ML367, which may be dissolved in solvents, and to prevent contact with the powder form.
Hand Protection	Chemical-resistant nitrile or neoprene gloves. Double-gloving is strongly recommended.	To prevent skin absorption. Glove material should be selected based on the solvent used to dissolve ML367.
Body Protection	A fully buttoned laboratory coat. A chemically resistant apron should be worn over the lab coat for procedures with a higher risk of splashing.	To protect skin and clothing from contamination.
Respiratory Protection	All handling of solid ML367 and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.	To prevent respiratory tract irritation and systemic toxicity from inhalation.

Operational and Disposal Plans

Adherence to strict operational and disposal protocols is crucial for maintaining a safe laboratory environment.

Handling and Storage

Aspect	Procedure
Handling	Use only in a well-ventilated area, preferably a chemical fume hood. Avoid creating dust or aerosols. Ensure an eyewash station and safety shower are readily accessible.
Storage	Store in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area. Long-term storage at -20°C is recommended to ensure stability. Keep away from strong oxidizing agents.

Disposal

Waste Type	Disposal Procedure
Solid ML367 Waste	Collect in a labeled, sealed container for hazardous chemical waste.
Liquid ML367 Waste (Solutions)	Collect in a labeled, sealed container for hazardous chemical waste. Do not pour down the drain.
Contaminated Materials	All disposable items that have come into contact with ML367 (e.g., pipette tips, gloves, paper towels) must be disposed of as hazardous waste.

Experimental Protocol: Western Blot for ATAD5 Stabilization

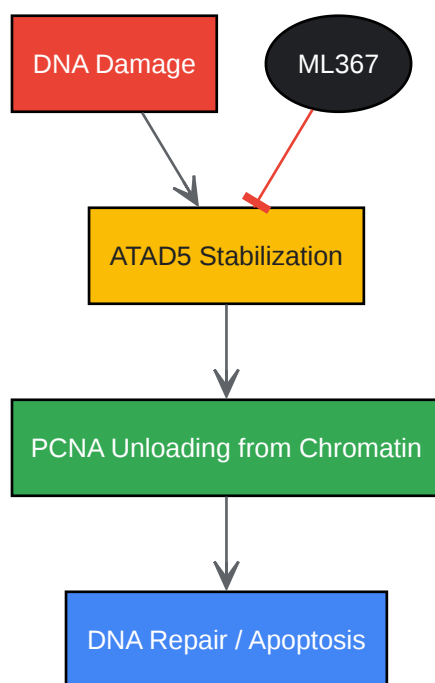
This protocol details a cell-based assay to investigate the effect of **ML367** on the stabilization of ATAD5 protein, as described in research literature.[\[2\]](#)

- Cell Culture:

- Culture HEK293T cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C and 5% CO₂.
- Transfection:
 - Seed cells in 6-well plates.
 - At 70-80% confluency, transfect cells with a plasmid expressing FLAG-tagged ATAD5 using a suitable transfection reagent.
- **ML367** Treatment:
 - 48 hours post-transfection, treat the cells with varying concentrations of **ML367** (e.g., 0-40 µM) for 16 hours.^[1] A vehicle control (DMSO) should be included. For studies on DNA damage response, cells can be co-treated with a DNA damaging agent like 5-fluorouridine (5-FUrd).^[1]^[2]
- Cell Lysis:
 - Wash cells with ice-cold phosphate-buffered saline (PBS).
 - Lyse cells in radioimmunoprecipitation assay (RIPA) buffer containing protease inhibitors.
 - Clarify the lysate by centrifugation.
- Western Blotting:
 - Determine the protein concentration of the lysates.
 - Separate equal amounts of protein on an SDS-PAGE gel and transfer to a PVDF membrane.
 - Block the membrane and probe with a primary antibody against the FLAG tag.
 - Incubate with a corresponding secondary antibody.
 - Visualize the protein bands using a chemiluminescence detection system.

ATAD5 Signaling Pathway and Experimental Workflow

The diagrams below illustrate the role of ATAD5 in the DNA damage response and the experimental workflow for handling **ML367**.



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Caption: Role of ATAD5 in DNA damage response and inhibition by **ML367**.



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Caption: Step-by-step workflow for handling and using **ML367**.

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References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. Discovery of ML367, inhibitor of ATAD5 stabilization - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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